

Application Notes and Protocols for Z-LLF-CHO in Cell Culture

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Compound of Interest

Compound Name: Z-LLF-CHO
CAS No.: 143839-79-6
Cat. No.: B233926

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Introduction

Z-LLF-CHO, also known as Z-Leu-Leu-Phe-CHO, is a potent, cell-permeable peptide aldehyde that functions as a reversible inhibitor of the chymotrypsin-like activity of the proteasome.[1][2] It also exhibits inhibitory effects on calpain and can prevent the nuclear translocation of NF-κB.[1][3] These properties make **Z-LLF-CHO** a valuable tool for studying various cellular processes, including protein degradation, apoptosis, and inflammatory signaling pathways in cell culture, particularly with robust cell lines like Chinese Hamster Ovary (CHO) cells.

This document provides detailed application notes and protocols for the effective use of **Z-LLF-CHO** in CHO cell culture experiments.

Mechanism of Action

Z-LLF-CHO primarily targets the 20S proteasome, a multi-catalytic protease complex responsible for the degradation of ubiquitinated proteins.[2] Specifically, it inhibits the chymotrypsin-like peptidase activity of the proteasome.[1] By blocking proteasome function, **Z-**

LLF-CHO can lead to the accumulation of proteins that are normally degraded, which can, in turn, induce cell cycle arrest and apoptosis.

Additionally, **Z-LLF-CHO** has been shown to inhibit calpains, a family of calcium-dependent cysteine proteases involved in various cellular processes, including signal transduction and apoptosis.^[3] Its ability to inhibit the nuclear translocation of the transcription factor NF-κB is likely linked to its inhibition of the proteasome, which is responsible for the degradation of IκB, the inhibitory protein of NF-κB.^[1]

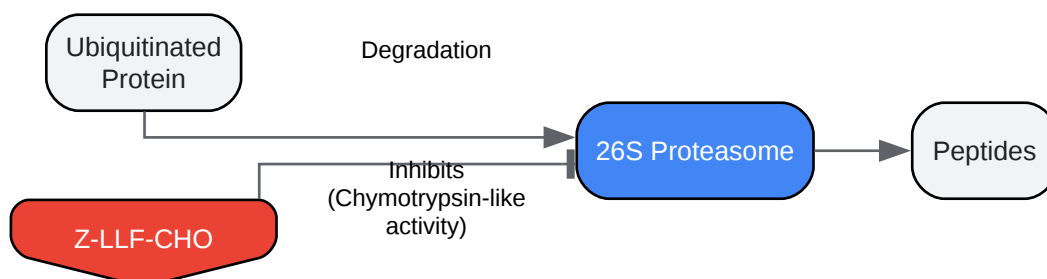
Quantitative Data Summary

The following table summarizes key quantitative data for **Z-LLF-CHO** based on available literature. It is important to note that optimal concentrations may vary depending on the specific CHO cell line, cell density, and experimental conditions. Therefore, it is highly recommended to perform a dose-response experiment to determine the optimal concentration for your specific application.

Parameter	Value	Cell Type/System	Reference
Proteasome Inhibition (K _i)	460 nM	Pituitary multicatalytic proteinase complex (chymotrypsin-like activity)	^[1] ^[4]
Suggested Calpain Inhibition Concentration	1 μM	Neuronal cells	^[3]
Example Proteasome Inhibitor Concentration in CHO cells	20 μM (for PSI 1, another proteasome inhibitor)	CHO cells	^[5]
Recommended Starting Concentration Range for CHO cells	1 - 20 μM	General mammalian cell culture	Derived from ^[3] ^[5]

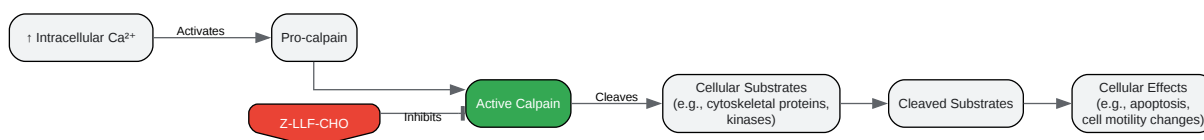
Signaling Pathways

Below are diagrams illustrating the key signaling pathways affected by **Z-LLF-CHO**.



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Fig 1. Inhibition of the Proteasome by **Z-LLF-CHO**.



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Fig 2. Inhibition of the Calpain Pathway by **Z-LLF-CHO**.

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References

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